

# QC6352: Unraveling Specificity through Competitive Inhibition of KDM4 Histone Demethylases

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## Compound of Interest

Compound Name: QC6352

Cat. No.: B15602626

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For researchers, scientists, and drug development professionals, understanding the precise binding characteristics of a small molecule inhibitor is paramount. This guide provides a comparative analysis of **QC6352**, a potent and selective inhibitor of the KDM4 family of histone demethylases, focusing on its specificity as determined by competitive binding and enzymatic inhibition assays.

**QC6352** operates through a dual mechanism of action. It acts as a competitive inhibitor at the catalytic domain of KDM4 enzymes and also prompts the ubiquitination and subsequent proteasomal degradation of KDM4A, KDM4B, and KDM4C proteins.<sup>[1]</sup> This guide will delve into the quantitative measures of its inhibitory potency and selectivity against various histone demethylases, offering a clear comparison with other known inhibitors.

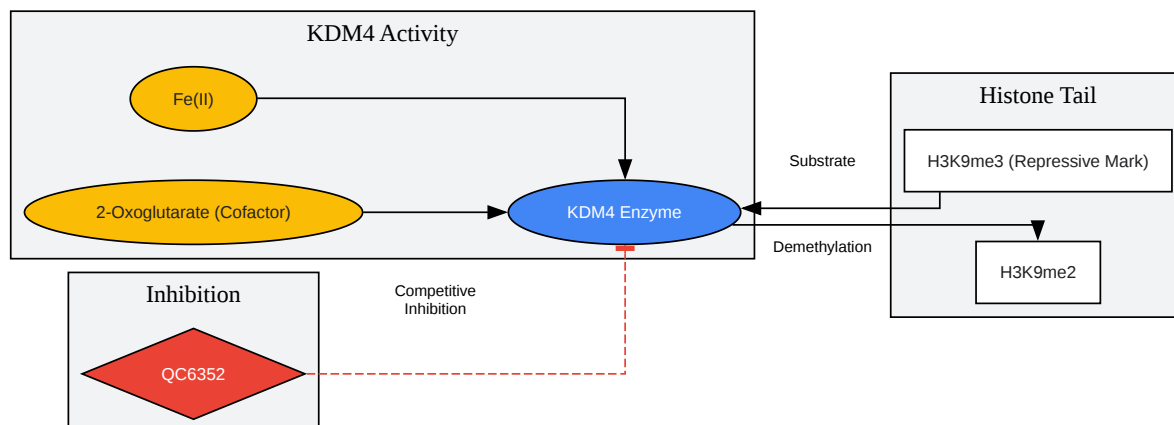
## Comparative Inhibitory Activity of QC6352

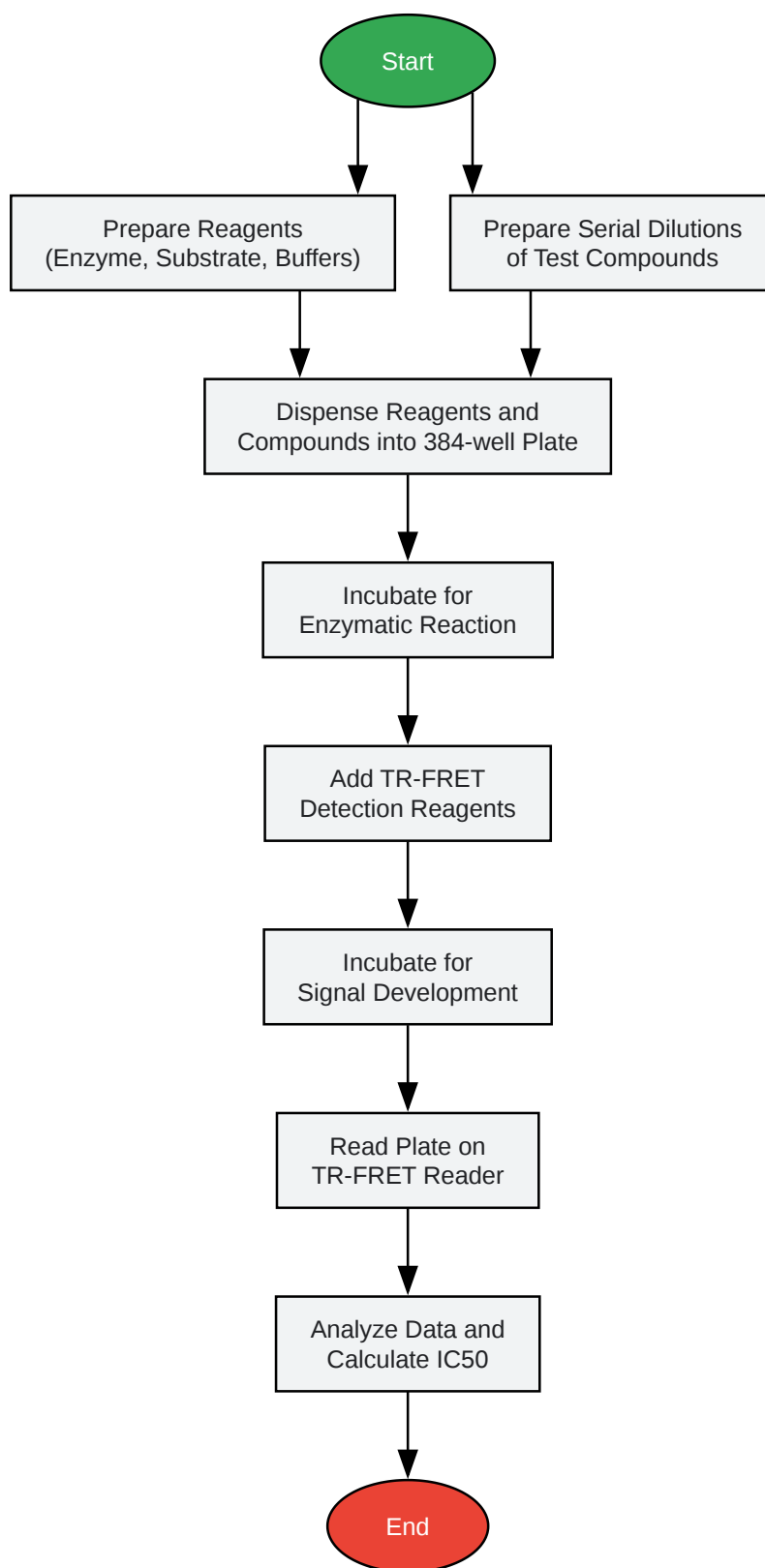
The following table summarizes the half-maximal inhibitory concentration (IC<sub>50</sub>) values of **QC6352** against a panel of histone demethylases. The data clearly illustrates the high potency and selectivity of **QC6352** for the KDM4 family.

Target	QC6352 IC50 (nM)	ML324 IC50 (μM)	NCDM-32B IC50 (μM)	Assay Technology
KDM4A	104	-	3.0	LANCE TR-FRET[1][2][3]
KDM4B	56	4.9	-	LANCE TR-FRET[1][2][3]
KDM4C	35	-	1.0	LANCE TR-FRET[1][2][3][4]
KDM4D	104	-	-	LANCE TR-FRET[1][2][3]
KDM5B	750	-	-	LANCE TR-FRET[1][2][3]
KDM2B	>4000	-	-	Not Specified[1]
KDM3A	>4000	-	-	Not Specified[1]
KDM3B	>4000	-	-	Not Specified[1]
KDM6B	>4000	-	-	Not Specified[1]
PHF8	>4000	-	-	Not Specified[1]

## KDM4 Signaling Pathway and QC6352 Inhibition

The following diagram illustrates the role of KDM4 in histone demethylation and the mechanism of inhibition by **QC6352**.





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